

Application Notes and Protocols for Preparing PK-10 Stock Solution

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Compound of Interest

Compound Name: PK-10

Cat. No.: B11934353

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Introduction

PK-10 is a synergistic antibacterial agent that exhibits potent antifungal activity, particularly against fluconazole-resistant strains of *Candida albicans*.^[1] Its mechanism of action involves the inhibition of hyphae formation and the induction of reactive oxygen species (ROS) accumulation. This leads to mitochondrial membrane damage, a reduction in intracellular ATP, and ultimately mitochondrial dysfunction.^[1] Accurate and consistent preparation of **PK-10** stock solutions is critical for obtaining reliable and reproducible results in research and drug development applications. These application notes provide a detailed protocol for the preparation, storage, and handling of **PK-10** stock solutions.

Data Presentation

A summary of the essential chemical and physical properties of **PK-10** is provided in the table below. This information is crucial for the accurate preparation of stock solutions.

Parameter	Value	Reference
Chemical Name	N/A	
CAS Number	3074451-41-2	[1]
Molecular Formula	C ₃₅ H ₃₆ F ₃ N ₅ O	[1]
Molecular Weight	599.69 g/mol	[1]
Recommended Solvent	DMSO	[2]
Solid Storage	Refer to Certificate of Analysis	[1]
Stock Solution Storage	Aliquot and store at -20°C or -80°C	[2]

N/A: Not available in the search results.

Experimental Protocols

This section details the materials required and the step-by-step procedure for preparing a **PK-10** stock solution.

Materials

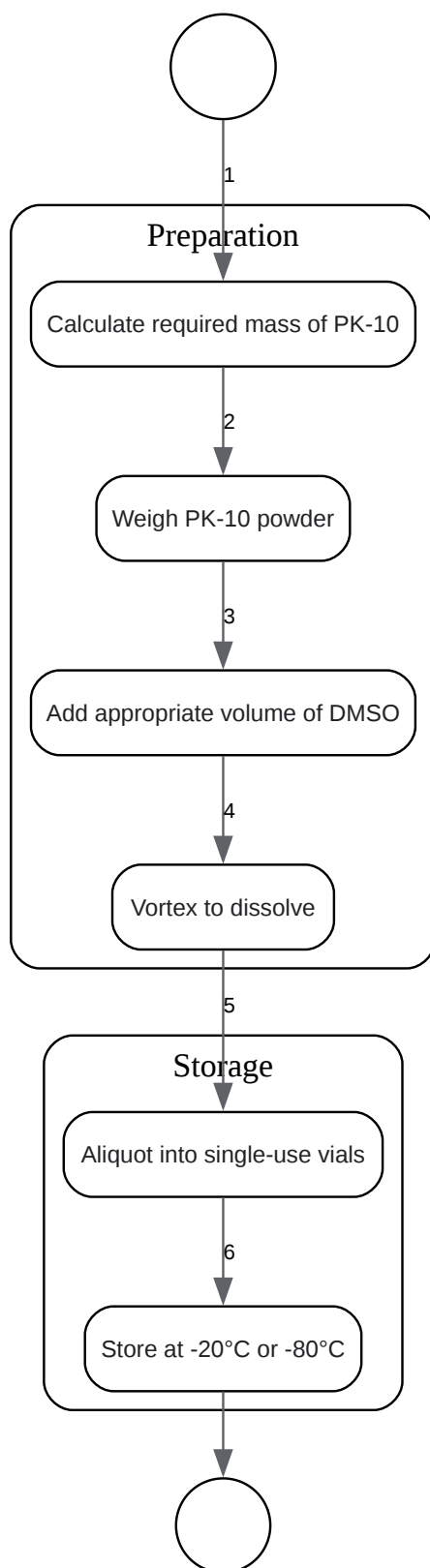
- **PK-10** powder (CAS: 3074451-41-2)
- Dimethyl sulfoxide (DMSO), sterile, cell culture grade
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 10 mM PK-10 Stock Solution

- Pre-handling: Before opening the vial, centrifuge the **PK-10** powder to ensure all the material is at the bottom.[\[2\]](#)
- Calculation of Mass: To prepare a 10 mM stock solution, calculate the required mass of **PK-10** using the following formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$ For 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 599.69 \text{ g/mol} / 1000 = 5.9969 \text{ mg}$
- Weighing: Carefully weigh out approximately 6.0 mg of **PK-10** powder using a calibrated analytical balance and place it into a sterile microcentrifuge tube.
- Dissolution:
 - Add the appropriate volume of sterile DMSO to the tube containing the **PK-10** powder to achieve a final concentration of 10 mM. For 6.0 mg of **PK-10**, this would be 1.00 mL of DMSO.
 - Vortex the solution thoroughly until the **PK-10** is completely dissolved. Gentle warming in a water bath may be used to aid dissolution if necessary, but avoid excessive heat.
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots in sterile cryovials to minimize freeze-thaw cycles.[\[2\]](#)
 - Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.
 - Store the aliquots at -20°C or -80°C for long-term storage.[\[2\]](#) A general guideline for storing solutions in solvent is up to 6 months at -80°C and up to 1 month at -20°C.[\[2\]](#)

Mandatory Visualizations

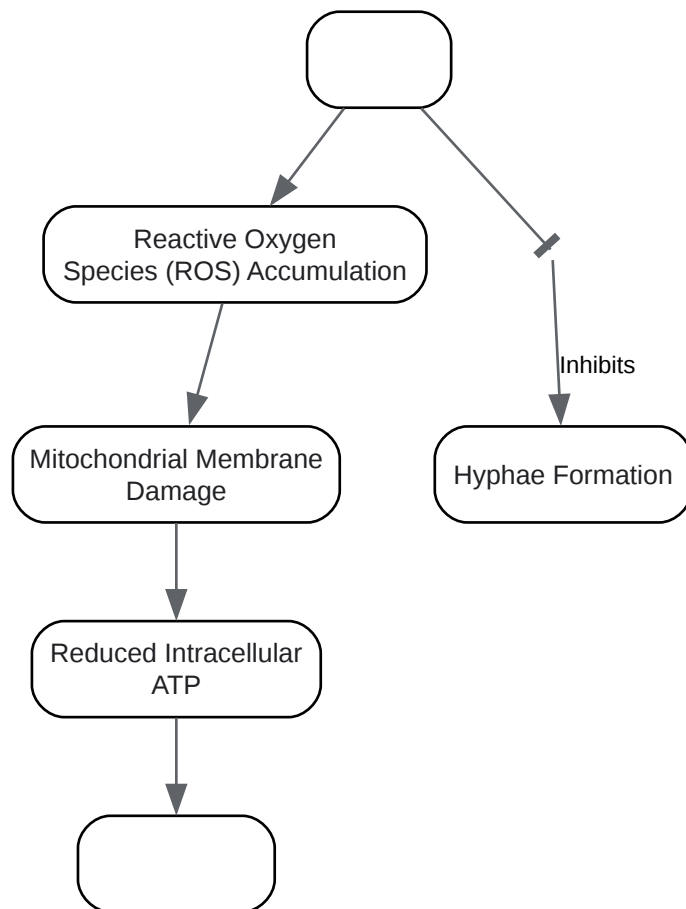
Experimental Workflow for PK-10 Stock Solution Preparation



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Caption: Workflow for preparing **PK-10** stock solution.

Signaling Pathway of PK-10 in *Candida albicans*



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Caption: **PK-10** mechanism of action in *C. albicans*.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]

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